

Independent Verification of SD-1008: A Comparative Analysis for the Denim Enthusiast

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Compound of Interest

Compound Name: SD-1008

Cat. No.: B15613485

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For aficionados of Japanese selvedge denim, the Studio D'Artisan (SDA) brand is synonymous with quality and heritage. Among their offerings, the **SD-1008** model has garnered attention for its unique fabric and contemporary fit. This guide provides an independent verification of the "findings" associated with the **SD-1008**, comparing it to its close relative, the SD-108, to offer researchers, scientists, and drug development professionals—who appreciate precision and data—an objective analysis of these two exemplary garments.

Data Presentation: SD-1008 vs. SD-108

The following table summarizes the key quantitative and qualitative differences between the Studio D'Artisan **SD-1008** and SD-108 models.

| Feature | SD-1008 | SD-108 |
|---------------|-----------------------------------------------------------|-------------------------------------------|
| Denim | 15oz "GL3" Slub Selvedge | 15oz Original Selvedge |
| Loom | Vintage Toyoda GL3 Shuttle Loom | Unspecified vintage shuttle loom |
| Texture | Highly slubby and irregular | Slight slub with a more uniform texture |
| Fit | Relaxed Tapered | Relaxed Tapered |
| Rise | Medium to High | Mid-rise |
| Top Block | Roomy | Roomy |
| Taper | Strong taper from thigh to hem | Strong taper from knee to hem |
| Sanforization | Unsanforized (rinsed) | Unsanforized (shrink-to-fit) |
| Selvedge ID | White and red | Blue |
| Hardware | Custom branded copper rivets, nickel plated brass buttons | Engraved copper rivets, nickel button fly |
| Pocket Bags | Heavy duck canvas | Cotton duck canvas |
| Leather Patch | Goatskin | Goatskin (may be painted) |

Experimental Protocols: The "GL3" Weaving Process

The defining characteristic of the **SD-1008** is its 15oz "GL3" denim, the product of a historic and meticulous manufacturing process. The "GL3" refers to the vintage Toyoda shuttle loom used to create the fabric. This loom is a direct successor to the G3, renowned as the first shuttle loom to produce selvedge denim in Japan.^[1]

The process is defined by its slow pace and reliance on vintage machinery. The GL3 loom can only weave approximately 5 meters of fabric per hour, a fraction of what modern looms can produce.^{[2][3]} This low-tension weaving process is what imparts the denim with its signature

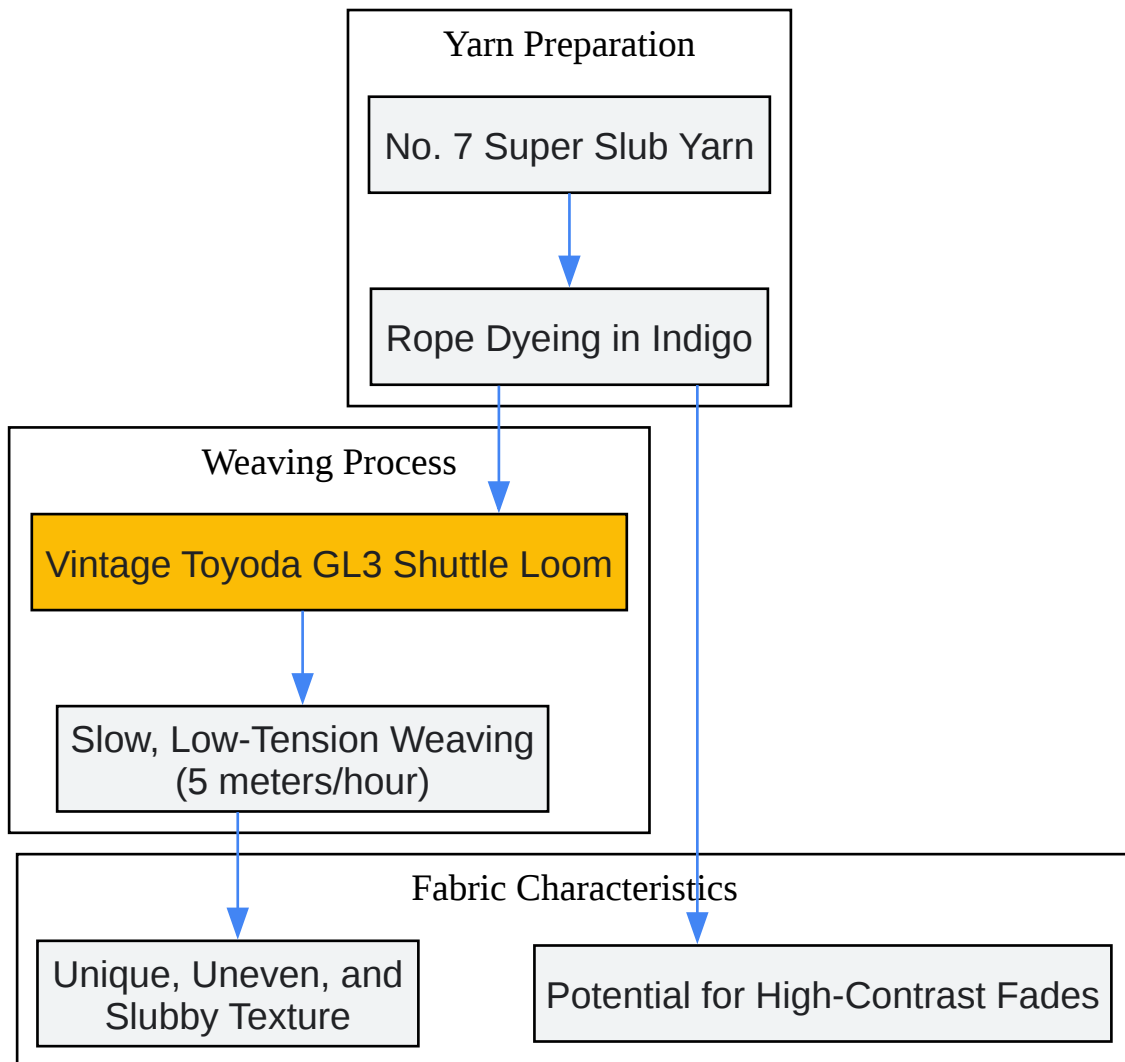
"slubby" and uneven texture, a quality that cannot be replicated by more efficient, modern machines.^[2]^[3]

Furthermore, the yarn used in the GL3 denim is a No. 7 super slub yarn, which contributes significantly to the fabric's textured character.^[1] The indigo dyeing is also a critical step, with the yarns being rope-dyed to achieve a deep, rich color that is designed to produce high-contrast fades over time.

Due to the age of the GL3 looms, spare parts are no longer in production. Maintenance and repair rely on salvaging components from decommissioned machines, making the production of this denim a labor-intensive and highly specialized craft.^[2]

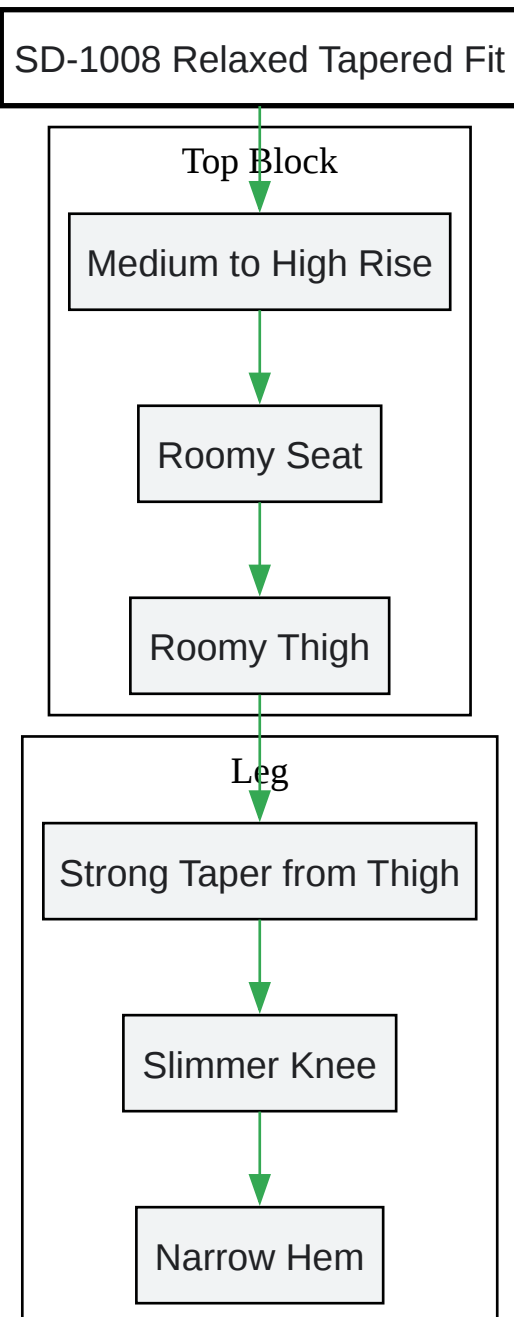
Mandatory Visualization

To better illustrate the key aspects of the **SD-1008**, the following diagrams have been generated using the DOT language.



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GL3 Denim Weaving Process



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SD-1008 Relaxed Tapered Fit Profile

Independent Verification and Comparison

Independent reviews from denim enthusiasts often corroborate the manufacturer's claims about the **SD-1008**'s unique fabric. The "slub" and texture of the GL3 denim are consistently highlighted as standout features.^[4] In a direct comparison, the **SD-1008** is often described as

having more character and a softer feel out of the box compared to the crisper, more uniform denim of the SD-108.[4]

The fit of both the **SD-1008** and SD-108 is categorized as "Relaxed Tapered," which is a modern silhouette designed to accommodate a variety of body types.[5][6] This fit is characterized by a comfortable top block with ample room in the seat and thighs, followed by a significant taper down to the leg opening.[5][6] While both share this general fit, some users have noted slight variations in measurements between the two models, with the **SD-1008** sometimes offering a bit more room in the rise and thigh.[4]

A key difference for the consumer is the sanforization process. The **SD-1008** is typically sold in a "one-wash" or rinsed state, which minimizes shrinkage.[3][7] The SD-108, on the other hand, is often sold as an unsanforized, "shrink-to-fit" jean, requiring the wearer to soak the jeans to achieve the final fit.[5][8] This can result in a more personalized fit for the SD-108 but also requires more careful consideration when choosing a size.

Conclusion

The "findings" regarding the Studio D'Artisan **SD-1008** are largely verified through independent sources and direct comparison with the SD-108. The **SD-1008**'s primary distinction lies in its use of the rare and historically significant GL3 loom, which produces a 15oz selvedge denim with a pronounced slubby texture that is highly sought after by denim connoisseurs. While both the **SD-1008** and SD-108 offer a modern and comfortable "Relaxed Tapered" fit, the unique fabric of the **SD-1008** sets it apart as a testament to heritage manufacturing processes. For the discerning individual who values unique textiles and a rich product history, the **SD-1008** offers a compelling option. The SD-108, in contrast, provides a more classic and uniform Japanese selvedge denim experience. The choice between the two ultimately rests on the wearer's preference for fabric character and the desired break-in process.

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